

Application Note: Comprehensive NMR Characterization of Bis(2- hydroxyethylthio)methane

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Compound of Interest

Compound Name: *Bis(2-hydroxyethylthio)methane*

Cat. No.: *B1198633*

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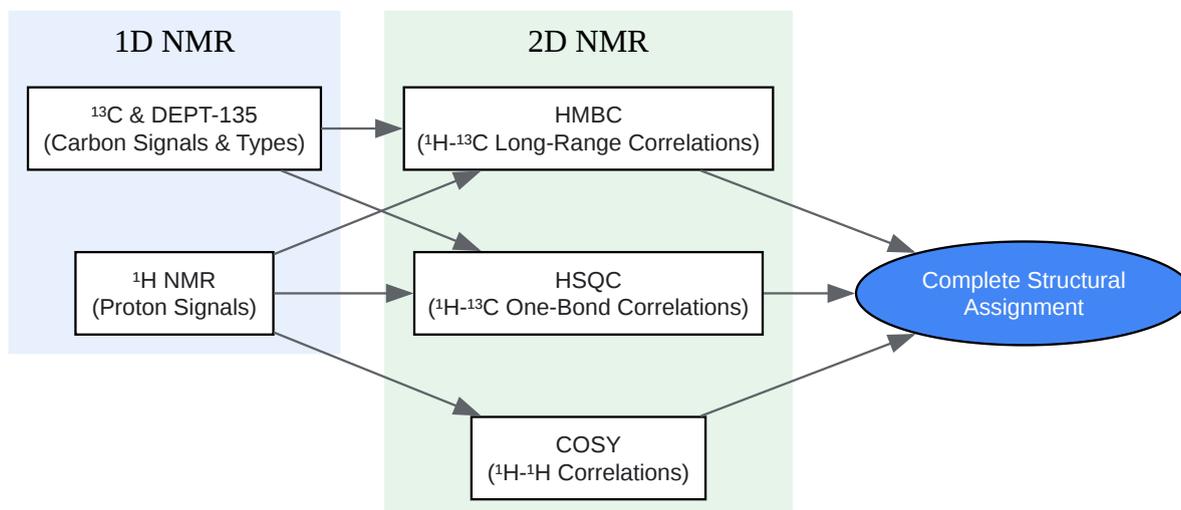
Introduction

Bis(2-hydroxyethylthio)methane, also known as 3,5-dithia-1,7-heptanediol, is a thioacetal containing two primary alcohol functionalities.[1][2] Its structure lends itself to applications as an intermediate in chemical synthesis.[1] Thioacetals are sulfur analogs of acetals and are commonly formed by the reaction of a carbonyl compound with thiols.[3][4] A thorough structural characterization is paramount for quality control and to ensure its suitability for downstream applications. Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled, non-destructive technique for the unambiguous structural elucidation of organic molecules, providing detailed information about the chemical environment, connectivity, and spatial arrangement of atoms.[5][6]

This application note provides a comprehensive guide to the characterization of **Bis(2-hydroxyethylthio)methane** using one-dimensional (1D) and two-dimensional (2D) NMR techniques. We will detail the experimental protocols and provide insights into the interpretation of the resulting spectra for complete structural verification.

Molecular Structure and Atom Numbering

For clarity in spectral assignments, the following numbering scheme will be used for **Bis(2-hydroxyethylthio)methane**:



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Caption: Workflow for the complete NMR structural elucidation of **Bis(2-hydroxyethylthio)methane**.

Expected 2D Correlations:

- COSY: A cross-peak will be observed between the protons of the -CH₂-OH group (1, 1') and the -S-CH₂- group (5, 5'). If the hydroxyl proton is coupled, a correlation between it and the -CH₂-OH protons will also be seen.
- HSQC:
 - The protons at ~3.70 ppm (1, 1') will show a correlation to the carbon at ~60-65 ppm.
 - The protons at ~3.80 ppm (3) will correlate with the carbon at ~35-40 ppm.
 - The protons at ~2.80 ppm (5, 5') will correlate with their attached carbon, also in the ~35-40 ppm region.
- HMBC:

- The protons of the -CH₂-OH group (1, 1') will show a 2-bond correlation to the carbon of the -S-CH₂- group (5, 5').
- The protons of the -S-CH₂- group (5, 5') will show a 2-bond correlation to the carbon of the -CH₂-OH group (1, 1') and a 3-bond correlation to the methylene bridge carbon (-S-CH₂-S-, 3).
- The protons of the methylene bridge (3) will show a 2-bond correlation to the carbons of the -S-CH₂- groups (5, 5').

By combining the information from all these experiments, a complete and unambiguous assignment of all proton and carbon signals can be achieved, thus confirming the structure of **Bis(2-hydroxyethylthio)methane**.

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